

# Core Mechanism of Action and Biological Activity

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## Compound Focus: Salinazid

CAS No.: 495-84-1

Cat. No.: S542346

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**Salinazid**, also known as Salicylaldehyde isonicotinoyl hydrazone (SIH), is a hydrazone-based compound. Its primary documented biological activities are summarized in the table below.

Activity	Description	Key Findings
<b>Copper Ionophore</b> [1] [2]	Binds and transports copper ions (Cu(II)) across cell membranes.	"Preferentially kills HepG2 cells over HUVEC cells" and is "superior to clioquinol" [2].
<b>Anti-tuberculosis (TB)</b> [1]	Used as a therapeutic agent against tuberculosis.	Classified and described specifically as an "anti-tuberculosis (TB) drug" [1].

## Supporting Experimental Evidence and Protocols

The biological activities of **Salinazid** are supported by specific experimental findings and methodologies.

**Copper-Dependent Cytotoxicity** The cytotoxicity of **Salinazid** is closely linked to its ability to shuttle copper into cells. The proposed mechanism involves the disruption of metal homeostasis and the generation of reactive oxygen species (ROS), leading to oxidative damage and cell death [2]. The preferential killing of HepG2 (liver cancer) cells over HUVEC (human umbilical vein endothelial) cells suggests potential for selective targeting [2].

**Pharmaceutical Salts for Solubility Enhancement** Research has explored forming pharmaceutical salts of **Salinazid** with dicarboxylic acids to improve its poor aqueous solubility, a critical property for drug development [3].

- **Key Findings:** The **oxalate** and **acesulfame** salts of **Salinazid** were found to be stable during dissolution and provided a substantial solubility improvement compared to the pure API—**33 and 18 times higher**, respectively [3].
- **Experimental Method:** The crystal structures of these salts were determined by **single-crystal X-ray diffraction**. The hydrogen bond motifs within the crystals were analyzed using the **quantum theory of atoms in molecules and crystals (QTAIMC)** methodology to understand the interactions stabilizing the salts [3].
- **Solubility Measurement:** The solubility of the pure API and its salts was determined through **aqueous dissolution experiments** [3].

## Experimental Data and Properties

For researchers working with **Salinazid**, its key chemical properties and in vitro handling conditions are essential.

**Table 1: Physicochemical Properties of Salinazid** [1] [4]

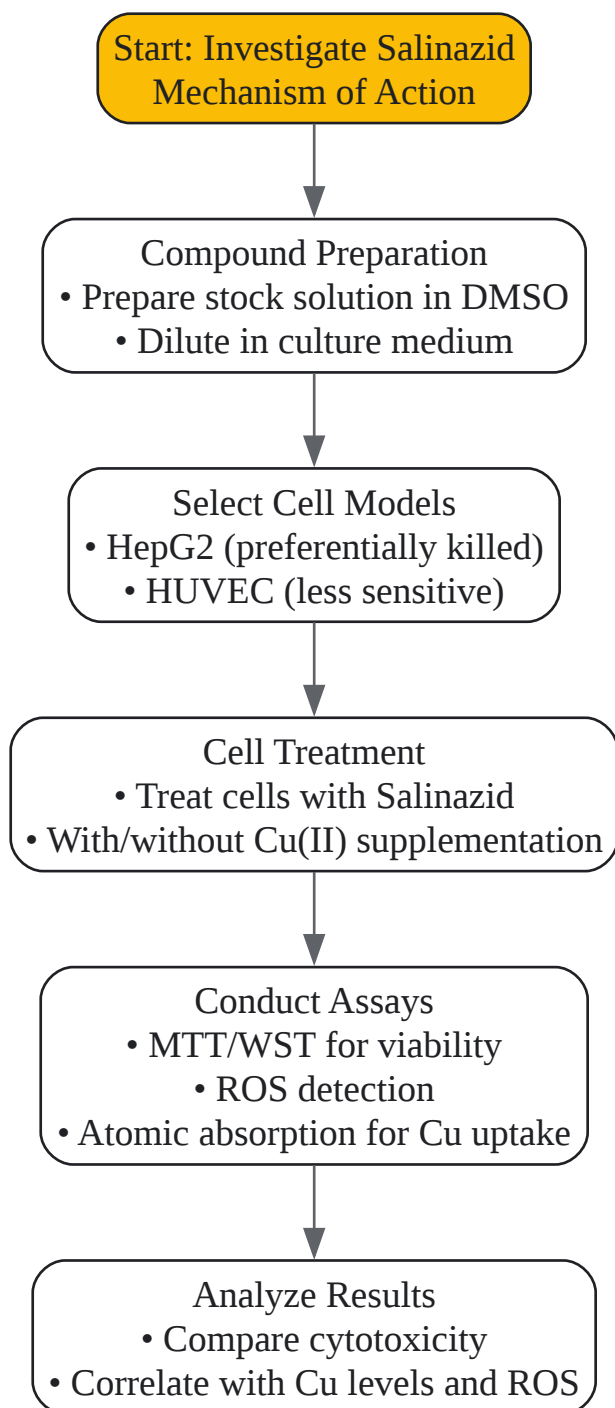
Property	Value / Description
CAS Number	495-84-1
Molecular Formula	C <sub>13</sub> H <sub>11</sub> N <sub>3</sub> O <sub>2</sub>
Molecular Weight	241.25 g/mol
Melting Point	232-233 °C
XLogP3	1.94
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	4

Table 2: In Vitro Storage and Solubility [1] [2]

Aspect	Recommended Protocol
Storage	Powder: -20°C for 3 years. In solvent (e.g., DMSO): -80°C for 1 year [1] [2].
Solubility in DMSO	≥ 250 mg/mL (~1036 mM) [1].
Injection Formulation Example	DMSO:Tween 80:Saline = 10:5:85 [1].
Oral Formulation Example	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na) [1].

## Guidance for Experimental Work

To investigate the copper ionophore mechanism and cytotoxicity of **Salinazid** in a laboratory setting, you can follow this general workflow.



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The experimental design for studying **Salinazid**'s copper-mediated cytotoxicity involves preparation, cell treatment, and multiple assay readouts.

## Key Insights for Researchers

- **Dual Utility:** **Salinazid** serves as both a tool compound for studying copper biology and a starting point for developing new anti-tuberculosis or anti-cancer agents through medicinal chemistry.
- **Formulation is Critical:** The significant solubility enhancement achieved with **oxalate and acesulfame salts** provides a proven strategy to overcome the inherent solubility limitations of the pure API [3].
- **Mechanistic Specificity:** The cytotoxicity is not general but is **copper-dependent**, offering a potential therapeutic window that could be exploited for selective targeting of certain cell types [2].

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## References

1. | Cu(II) ionophore | CAS# 495-84-1 | InvivoChem Salinazid [[invivochem.com](http://invivochem.com)]
2. | TargetMol Salinazid [[targetmol.com](http://targetmol.com)]
3. Pharmaceutical salts of biologically active hydrazone... | CoLab [[colab.ws](http://colab.ws)]
4. Isonicotinic acid (2-hydroxy-benzylidene)-hydrazide | 495-84-1 [[chemicalbook.com](http://chemicalbook.com)]

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